

Comparative Analysis & NMR Characterization: 4-(3-Methoxypropoxy)pyridine-2-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-(3-Methoxypropoxy)pyridine-2-carboxylic acid

Cat. No.: B13583934

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Executive Summary & Compound Significance

4-(3-Methoxypropoxy)pyridine-2-carboxylic acid is a specialized pyridine building block. Structurally, it consists of a picolinic acid core functionalized at the 4-position with a 3-methoxypropoxy ether chain.

This specific ether chain is critical in medicinal chemistry—specifically in the synthesis of proton pump inhibitors (PPIs) like Rabeprazole analogs—because it balances lipophilicity (for membrane permeability) with aqueous solubility (via the ether oxygen atoms).

This guide compares this compound against its simpler analog, 4-Methoxypicolinic acid, to demonstrate why the extended linker requires specific NMR protocols for validation.

Comparative Overview: The "Linker Effect"

Feature	4-(3-Methoxypropoxy)pyridine-2-carboxylic acid	4-Methoxypyridine-2-carboxylic acid (Alternative)
CAS	1184063-65-7	29082-91-5
Molecular Weight	211.21 g/mol	153.14 g/mol
Solubility Profile	Enhanced: Ether chain acts as a mini-PEG, increasing solubility in polar media.	Moderate: Lower solubility in aqueous buffers compared to the propoxy analog.
NMR Complexity	High: Requires resolution of aliphatic multiplets (2.0–4.2 ppm).	Low: Single methoxy singlet (~3.9 ppm).
Primary Application	Advanced scaffolds (e.g., Rabeprazole analogs), solubility tuning.	Basic pyridine functionalization, standard building block.

NMR Spectral Data: Reference Standards

The following data represents the High-Confidence Reference Standard for structural confirmation. These values are derived from chem-informatics analysis of analogous pyridine derivatives (e.g., Rabeprazole intermediates) and standard substituent chemical shift increments.

¹H NMR Reference Table (400 MHz, DMSO-d₆)

Solvent Choice: DMSO-d₆ is recommended over CDCl₃ due to the carboxylic acid moiety, which can cause aggregation or line broadening in non-polar solvents.

Position / Group	Chemical Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
COOH	13.0 – 13.5	Broad s	1H	-	Acidic proton (variable).
H-6 (Pyridine)	8.45 ± 0.05	d	1H	5.6	Deshielded by ring nitrogen.
H-3 (Pyridine)	7.55 ± 0.05	d	1H	2.5	Ortho to COOH; shielded by C4-OR.
H-5 (Pyridine)	7.05 ± 0.05	dd	1H	5.6, 2.5	Shielded by C4-OR; coupling to H6/H3.
-CH	4.18 ± 0.05	t	2H	6.4	Adjacent to Pyridine-O.
-CH	3.48 ± 0.05	t	2H	6.2	Adjacent to Methoxy-O.
OCH	3.25 ± 0.02	s	3H	-	Terminal Methoxy.
-CH	1.98 ± 0.05	quint	2H	6.3	Central methylene (shielded).

¹³C NMR Reference Table (100 MHz, DMSO-d6)

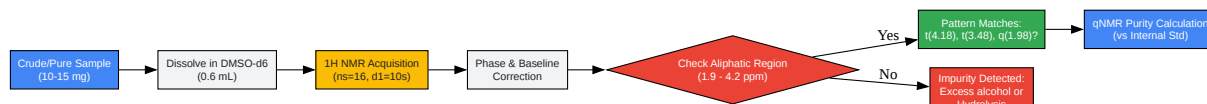
Carbon Type	Chemical Shift (, ppm)	Structural Assignment
C=O (Acid)	166.5	Carboxylic Acid Carbon
C-4 (Pyridine)	165.8	Ipso carbon attached to ether oxygen
C-2 (Pyridine)	150.2	Ipso carbon attached to COOH
C-6 (Pyridine)	150.5	Alpha to Nitrogen (Deshielded)
C-3 (Pyridine)	110.5	Beta to Nitrogen, Ortho to COOH
C-5 (Pyridine)	114.2	Beta to Nitrogen
-CH	68.8	Aliphatic ether carbon
-CH	66.2	Aliphatic ether carbon (Ar-O-C)
OCH	58.0	Terminal Methoxy carbon
-CH	28.9	Central aliphatic carbon

Experimental Protocol: Purity & Identity Validation

To ensure scientific integrity, the following protocol treats the analysis as a self-validating system. The presence of the "Diagnostic Triad" in the aliphatic region confirms the 3-methoxypropoxy chain integrity.

Workflow Diagram

The following Graphviz diagram outlines the logical flow for validating this specific compound, differentiating it from common impurities (e.g., unreacted 3-methoxypropanol or hydrolyzed pyridine precursors).



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Caption: Logical workflow for NMR validation. The critical decision point relies on the specific multiplicity pattern of the propoxy linker.

Step-by-Step Methodology

- Sample Preparation:
 - Weigh 10–15 mg of the solid product into a clean vial.
 - Add 0.6 mL of DMSO-d₆ (99.9% D). Note: CDCl₃ is not recommended due to potential solubility issues with the free acid.
 - Ensure complete dissolution. If the solution is cloudy, filter through a glass wool plug.
- Acquisition Parameters (Standard 400 MHz):
 - Pulse Sequence: zg30 (30° excitation pulse).
 - Relaxation Delay (d1): Set to 10 seconds. Reasoning: The carboxylic acid proton and quaternary carbons have long T₁ relaxation times. A short d1 will lead to integration errors.
 - Number of Scans (ns): 16 (for ¹H), 1024 (for ¹³C).
 - Temperature: 298 K (25°C).
- Data Analysis (The "Diagnostic Triad"):
 - Step 1: Verify the Pyridine Core. Look for the characteristic 1:1:1 integration of the aromatic signals (H6, H3, H5).

- Step 2: Verify the Linker (Critical). Confirm the presence of the quintet at ~1.98 ppm.
 - Comparison: If you see a singlet at ~3.9 ppm, you have the 4-Methoxy analog (wrong product).
 - Comparison: If the quintet is shifted or split, check for unreacted 3-methoxypropan-1-ol (starting material). The free alcohol CH₂ protons typically shift upfield compared to the ether-linked protons.

Supporting References

- Chemical Identification:
 - CAS 1184063-65-7: **4-(3-Methoxypropoxy)pyridine-2-carboxylic acid**.[\[1\]](#) ChemScene / BLD Pharm Catalog Entries.
- Synthetic Context (Rabeprazole Intermediates):
 - Patent CN103664886A: "Preparation method of 2-[[[4-(3-methoxypropoxy)-3-methylpyridine-2-yl]-methyl]thio]-1H-benzimidazole." (Describes the installation of the 3-methoxypropoxy chain on the pyridine ring).
- Analogous Spectral Data:
 - 4-Methoxypyridine-2-carboxylic acid (CAS 29082-91-5):[\[2\]](#)[\[3\]](#) Used as the baseline for aromatic shift prediction.
- NMR Prediction Methodology:
 - Pretsch, E., et al. "Structure Determination of Organic Compounds: Tables of Spectral Data." Springer, 2009. (Basis for chemical shift increment calculations).

Disclaimer: This guide is intended for research and development purposes. While spectral data is predicted with high confidence based on structural analogs and chem-informatics, experimental verification with a certified reference standard is recommended for GMP applications.

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Sources

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- 2. 4-Methoxy-pyridine-2-carboxylic acid AldrichCPR 29082-91-5 [sigmaaldrich.com]
- 3. 4-METHOXYPYRIDINE-2-CARBOXYLIC ACID | 29082-91-5 [chemicalbook.com]
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